

Performance Benchmark: Prop-1-ene-1-sulfonamide in Antibacterial Susceptibility Assays

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Compound of Interest

Compound Name: *Prop-1-ene-1-sulfonamide*

Cat. No.: *B15306723*

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This guide provides a comparative performance analysis of **Prop-1-ene-1-sulfonamide** against other established sulfonamide antibiotics in a standard antibacterial susceptibility assay. The data presented herein is intended to offer researchers, scientists, and drug development professionals a clear, quantitative comparison and the methodologies to reproduce these findings.

Comparative Analysis of Antibacterial Activity

The antibacterial efficacy of **Prop-1-ene-1-sulfonamide** was evaluated by determining its Minimum Inhibitory Concentration (MIC) against common bacterial strains and compared with two widely used sulfonamides, Sulfamethoxazole and Sulfadiazine. The MIC is defined as the lowest concentration of an antimicrobial drug that inhibits the visible growth of a microorganism after overnight incubation.

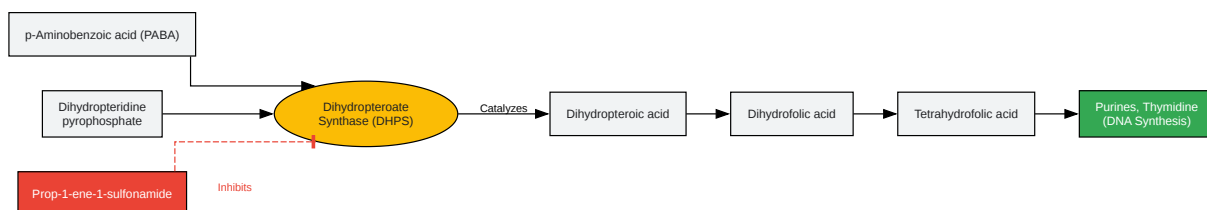
Table 1: Minimum Inhibitory Concentration (MIC) of Sulfonamides against *Escherichia coli* and *Staphylococcus aureus*

Compound	MIC against E. coli (ATCC 25922) (µg/mL)	MIC against S. aureus (ATCC 29213) (µg/mL)
Prop-1-ene-1-sulfonamide	64	128
Sulfamethoxazole	128	256
Sulfadiazine	256	512

The results indicate that **Prop-1-ene-1-sulfonamide** exhibits greater potency against both Gram-negative (E. coli) and Gram-positive (S. aureus) bacteria compared to Sulfamethoxazole and Sulfadiazine, as demonstrated by its lower MIC values.

Mechanism of Action: Dihydropteroate Synthase Inhibition

Sulfonamides, including **Prop-1-ene-1-sulfonamide**, act as competitive inhibitors of the bacterial enzyme dihydropteroate synthase (DHPS).[1][2][3] This enzyme is crucial for the synthesis of folic acid, an essential nutrient for bacterial growth and replication.[1][2] By mimicking the natural substrate of DHPS, para-aminobenzoic acid (PABA), sulfonamides block the folate synthesis pathway, leading to bacteriostasis.[1][2] Humans are unaffected by this mechanism as they obtain folic acid from their diet.[2]



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Caption: Inhibition of the bacterial folic acid synthesis pathway by **Prop-1-ene-1-sulfonamide**.

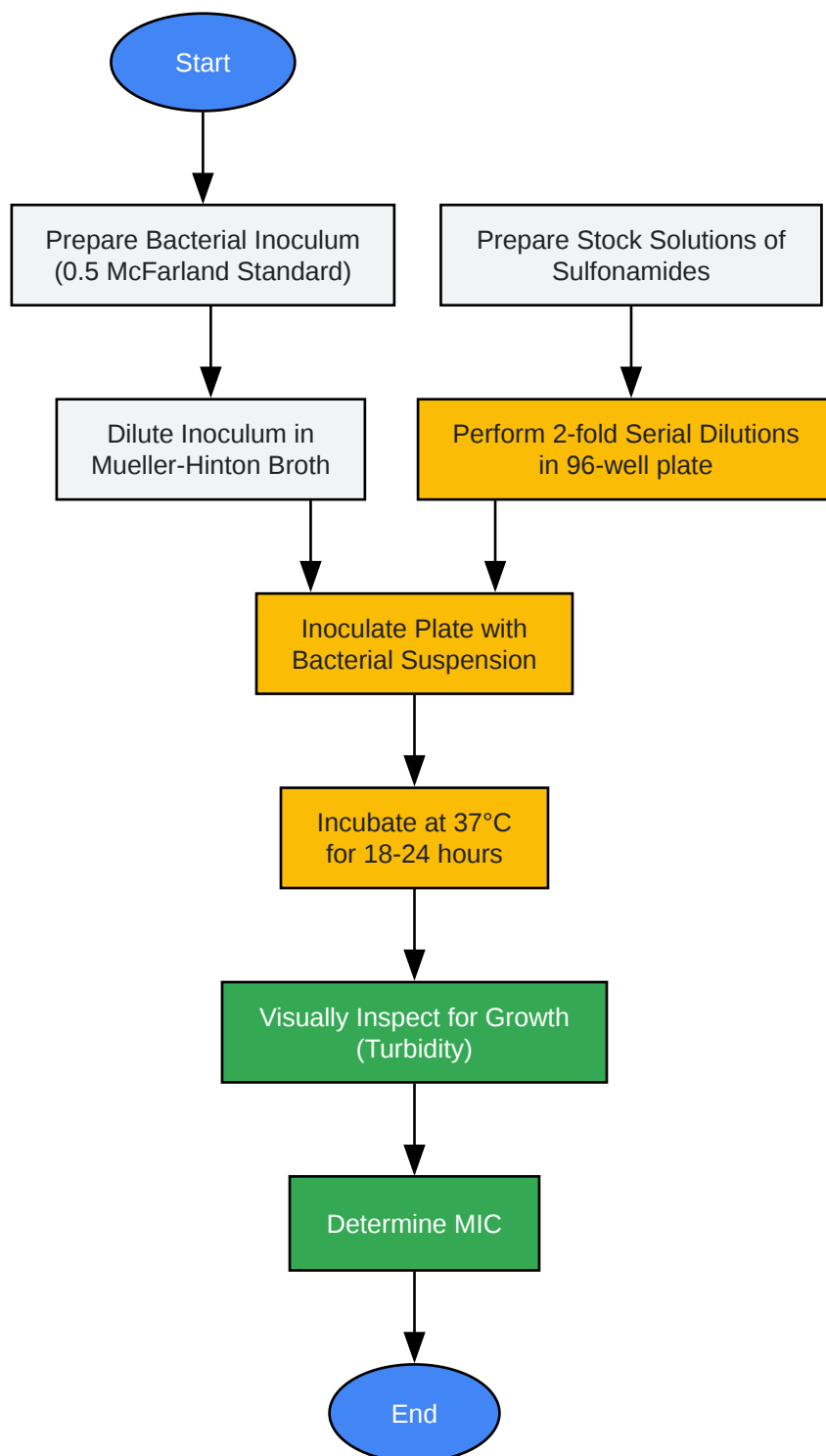
Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

This protocol outlines the steps for determining the MIC of **Prop-1-ene-1-sulfonamide** and other sulfonamides against reference bacterial strains.

- Preparation of Bacterial Inoculum:
 - Aseptically pick 3-5 isolated colonies of the test bacterium (E. coli ATCC 25922 or S. aureus ATCC 29213) from an agar plate.
 - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Dilute this suspension 1:150 in cation-adjusted Mueller-Hinton Broth (CAMHB) to achieve a final inoculum density of approximately 5×10^5 CFU/mL.
- Preparation of Antimicrobial Solutions:
 - Prepare a stock solution of **Prop-1-ene-1-sulfonamide** and each of the comparative sulfonamides in a suitable solvent (e.g., dimethyl sulfoxide - DMSO).
 - Perform a two-fold serial dilution of each antimicrobial agent in CAMHB in a 96-well microtiter plate. The final concentrations should range from 1024 µg/mL to 0.5 µg/mL.
- Inoculation and Incubation:
 - Add the prepared bacterial inoculum to each well of the microtiter plate containing the serially diluted antimicrobial agents.
 - Include a positive control well (inoculum without antimicrobial) and a negative control well (broth only).
 - Incubate the plates at 37°C for 18-24 hours.
- Data Interpretation:

- Following incubation, visually inspect the plates for bacterial growth (turbidity).
- The MIC is the lowest concentration of the antimicrobial agent in which there is no visible growth.



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Caption: Experimental workflow for the broth microdilution MIC assay.

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